

Navigating the Safety Profile of Nonane-2,5-diol: A Technical Guide

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Compound of Interest

Compound Name: *Nonane-2,5-diol*

Cat. No.: *B15470269*

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Disclaimer: Specific safety and toxicological data for **Nonane-2,5-diol** is limited. This guide provides available information and supplements it with data from structurally similar compounds, such as other alkane diols, to offer a comprehensive overview of safe handling and precautionary measures. Professional judgment and a thorough risk assessment should always be applied when handling any chemical.

Nonane-2,5-diol, a nine-carbon diol, belongs to the larger family of alkane diols which are utilized in various industrial and research applications. A thorough understanding of its safety profile and proper handling procedures is paramount for researchers, scientists, and professionals in drug development. This technical guide synthesizes the available data for **Nonane-2,5-diol** and its analogs to provide a detailed overview of its safety and handling.

Core Chemical and Physical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling. While experimental data for **Nonane-2,5-diol** is not readily available, computed properties and data from analogous compounds provide valuable insights.

Property	Value	Source (Compound)
Molecular Formula	C9H20O2	Nonane-2,5-diol[1]
Molecular Weight	160.26 g/mol	Nonane-2,5-diol[1]
CAS Number	51916-45-1	Nonane-2,5-diol[1]
Boiling Point	177 °C @ 15 mmHg	1,9-Nonanediol[2]
Melting Point	44 - 48 °C	1,9-Nonanediol[2]
Flash Point	> 162 °C	1,9-Nonanediol[2]
Vapor Pressure	<0.01 hPa @ 20 °C	1,9-Nonanediol[2]
Specific Gravity	0.918	1,9-Nonanediol[2]

Toxicological Data and Hazard Identification

Detailed toxicological studies on **Nonane-2,5-diol** have not been identified. However, data from other alkane diols suggest that the primary hazards are likely to be skin and eye irritation. The following table summarizes available data for analogous compounds.

Hazard	Data	Source (Compound)
Acute Oral Toxicity	LD50 > 2,000 mg/kg (Rat)	Butane-1,2-diol
Dermal Toxicity	LD50 > 9,000 mg/kg (Rabbit)	2,5-Dimethylhexane-2,5-diol[3]
Eye Irritation	Causes serious eye irritation	2,5-Dimethylhexane-2,5-diol[3]
Skin Irritation	Causes skin irritation	n-Nonane[4]
Inhalation	May cause respiratory irritation	2,5-Dimethylhexane-2,5-diol

Based on the available information for similar alkane diols, **Nonane-2,5-diol** should be handled as a substance that can cause serious eye irritation and potential skin irritation.

Experimental Protocols and Safe Handling

Given the lack of specific experimental protocols for **Nonane-2,5-diol**, general best practices for handling laboratory chemicals should be strictly followed.

General Handling:

- Work in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any vapors.
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.
- Avoid the formation of dust and aerosols.
- Keep away from heat, sparks, and open flames.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is recommended:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Emergency Procedures

Chemical Spill Workflow

In the event of a spill, a clear and logical workflow is essential to ensure safety and minimize environmental contamination.

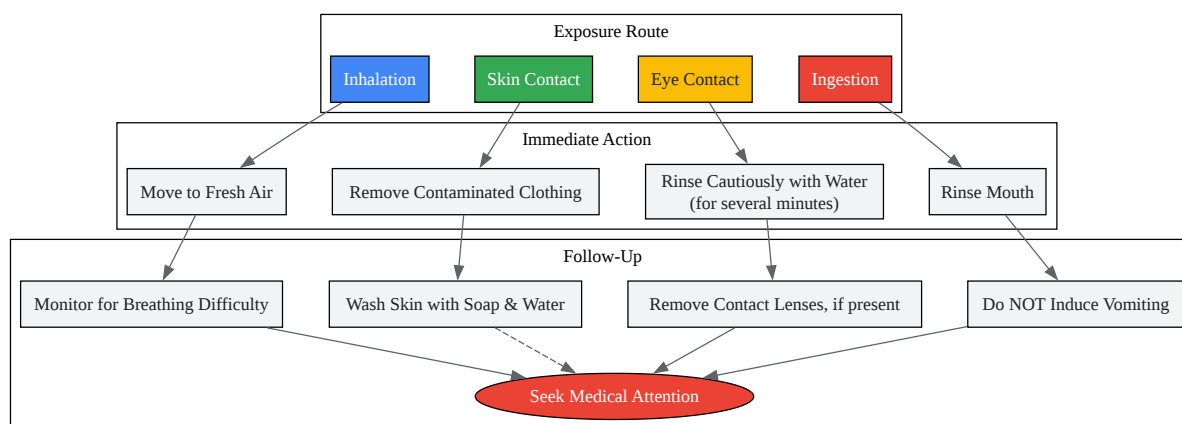


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Caption: Workflow for handling a chemical spill.

First Aid Measures

A logical progression of first aid measures is critical in the event of an exposure.



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Caption: First aid measures for different exposure routes.

Detailed First Aid Procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, trained personnel should administer oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. If skin irritation persists, seek medical attention.
- Eye Contact: Rinse cautiously with lukewarm water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

While specific flammability data for **Nonane-2,5-diol** is unavailable, it is expected to be a combustible liquid.

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Vapors may be heavier than air and can spread along floors.[3] In a fire, hazardous combustion products such as carbon monoxide and carbon dioxide may be formed.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.

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References

- 1. Nonane-2,5-diol | C₉H₂₀O₂ | CID 22472108 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
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